

# An In-depth Technical Guide to Fmoc-beta-alanyl-L-proline

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## Compound of Interest

Compound Name: *Fmoc-beta-alanyl-L-proline*

Cat. No.: *B15327433*

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## Introduction

**Fmoc-beta-alanyl-L-proline** is a dipeptide derivative of significant interest in the fields of peptide chemistry and drug discovery. This molecule combines beta-alanine, a naturally occurring beta-amino acid, with L-proline, a unique proteinogenic amino acid, under the protection of a fluorenylmethyloxycarbonyl (Fmoc) group. The Fmoc protecting group is instrumental in solid-phase peptide synthesis (SPPS), allowing for the stepwise and controlled assembly of peptide chains. The incorporation of a beta-amino acid, such as beta-alanine, can impart unique conformational properties and increased resistance to enzymatic degradation to the resulting peptide. Proline's rigid cyclic structure is known to influence peptide secondary structure and is implicated in various biological signaling pathways. This guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of **Fmoc-beta-alanyl-L-proline**.

## Physicochemical Properties

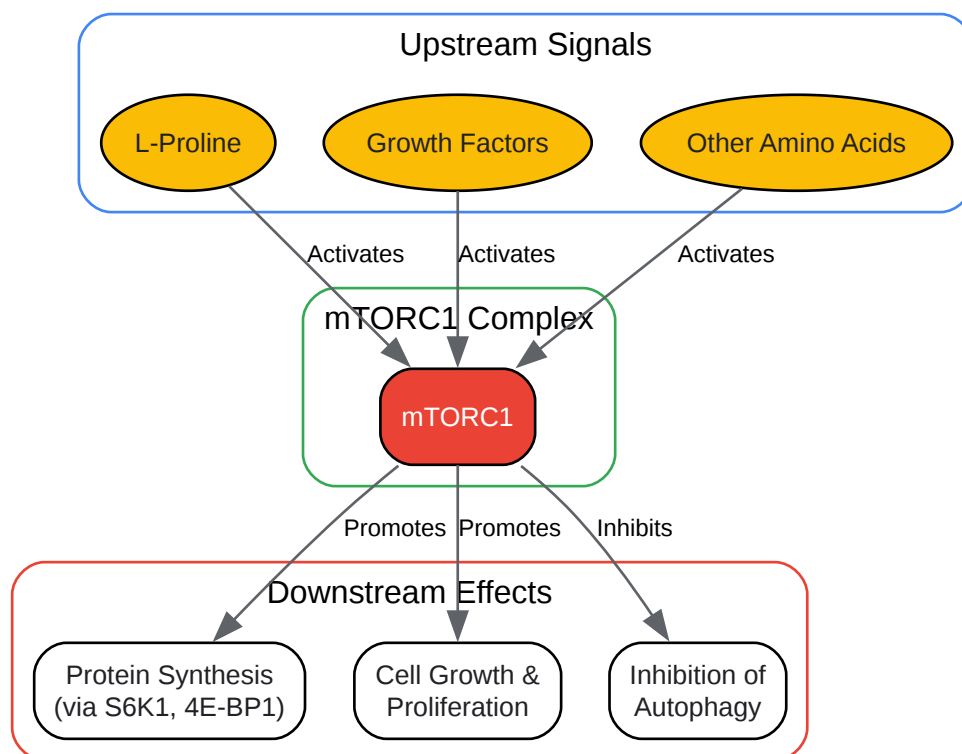
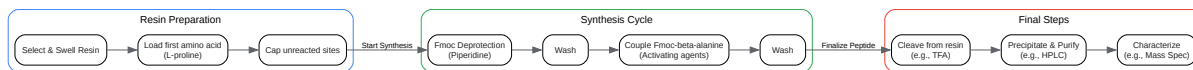
The accurate determination of molecular weight is critical for a range of experimental procedures, including mass spectrometry, and for calculating molar equivalents in synthesis protocols. The molecular properties of **Fmoc-beta-alanyl-L-proline** and its constituent components are summarized below.

Compound	Molecular Formula	Molecular Weight ( g/mol )
Fmoc-beta-alanine	C <sub>18</sub> H <sub>17</sub> NO <sub>4</sub>	311.33
L-proline	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>	115.13[1][2][3][4][5]
Fmoc-beta-alanyl-L-proline	C <sub>23</sub> H <sub>24</sub> N <sub>2</sub> O <sub>5</sub>	408.45

Note: The molecular weight of the dipeptide is calculated by summing the molecular weights of Fmoc-beta-alanine and L-proline and subtracting the molecular weight of water (18.015 g/mol ), which is lost during the formation of the peptide bond.

## Synthesis of Fmoc-beta-alanyl-L-proline

The synthesis of **Fmoc-beta-alanyl-L-proline** is typically achieved through solid-phase peptide synthesis (SPPS). This method involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support. The general workflow for the synthesis is depicted below.



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## References

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